

4-(2-phenylethoxy)piperidine hydrochloride

SMILES string and InChIKey

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	4-(2-phenylethoxy)piperidine hydrochloride
CAS No.:	1221725-39-8
Cat. No.:	B6144217

[Get Quote](#)

Technical Monograph: 4-(2-Phenylethoxy)piperidine Hydrochloride

Chemical Identity & Structural Analysis[1][2]

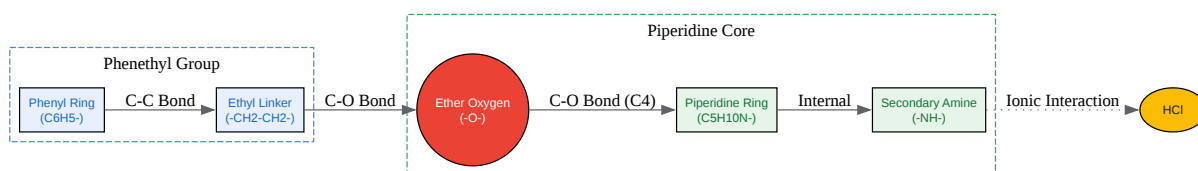
4-(2-phenylethoxy)piperidine hydrochloride is a piperidine derivative characterized by an ether linkage at the C4 position connecting to a phenethyl group. This structural motif serves as a critical pharmacophore in the design of G-protein coupled receptor (GPCR) ligands, particularly for opioid, muscarinic, and sigma receptors.

Core Identifiers

Property	Specification
Chemical Name	4-(2-phenylethoxy)piperidine hydrochloride
CAS Number (Free Base)	883547-14-6
Molecular Formula	C ₁₃ H ₁₉ NO · HCl
Molecular Weight	241.76 g/mol (Salt); 205.30 g/mol (Free Base)
SMILES (Free Base)	C1CNCCC1OCCC2=CC=CC=C2
SMILES (HCl Salt)	C1CNCCC1OCCC2=CC=CC=C2.Cl
InChI String	InChI=1S/C13H19NO/c15-13-7-10-14(11-8-13)9-6-12-4-2-1-3-5-12/h1-5,13-14H,6-11H2
InChIKey	Not indexed in public databases; Generated from InChI string

Structural Visualization

The following diagram illustrates the connectivity of the molecule, highlighting the ether linkage between the piperidine ring and the phenethyl moiety.



[Click to download full resolution via product page](#)

Figure 1: Structural connectivity of **4-(2-phenylethoxy)piperidine hydrochloride**, showing the phenethyl-ether-piperidine linkage.

Synthesis & Manufacturing Protocol

The synthesis of **4-(2-phenylethoxy)piperidine hydrochloride** typically involves a Williamson ether synthesis followed by deprotection and salt formation. This route is preferred for its scalability and the availability of starting materials.

Retrosynthetic Analysis

The target molecule can be disconnected at the ether oxygen, suggesting a coupling between a 4-hydroxypiperidine derivative and a phenethyl halide. To prevent N-alkylation, the piperidine nitrogen must be protected (e.g., with a Boc group).

Detailed Synthetic Workflow

Step 1: N-Protection

- Reagents: 4-Hydroxypiperidine, Di-tert-butyl dicarbonate (Boc₂O), Triethylamine (Et₃N), Dichloromethane (DCM).
- Procedure: React 4-hydroxypiperidine with Boc₂O in DCM at 0°C to room temperature.
- Yield: >95% (Quantitative).

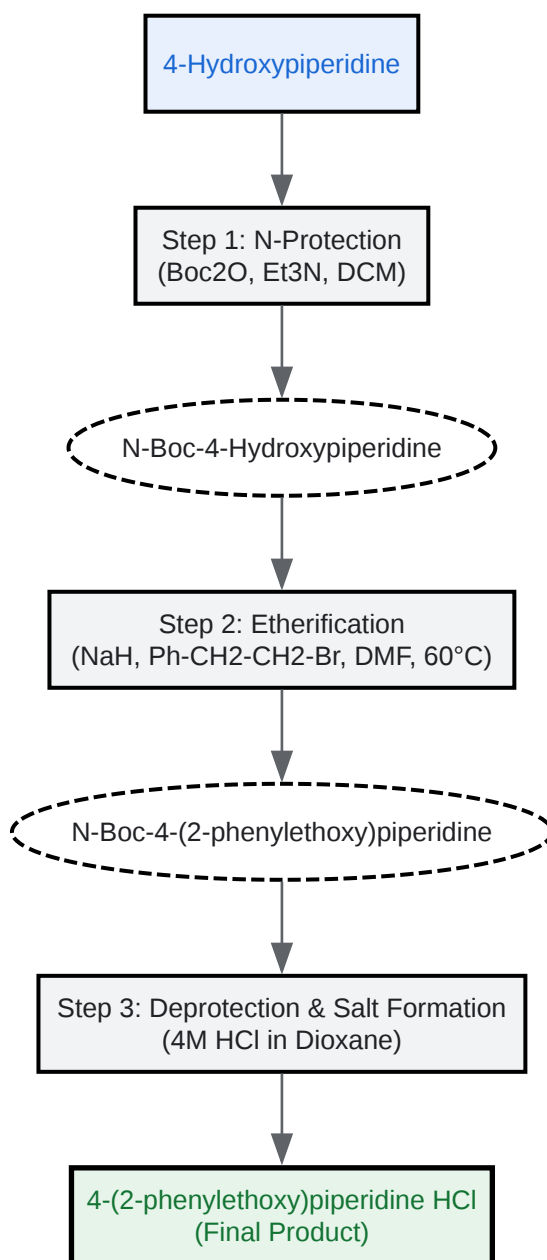
Step 2: Ether Formation (Williamson Synthesis)

- Reagents: N-Boc-4-hydroxypiperidine, (2-Bromoethyl)benzene, Sodium Hydride (NaH, 60% dispersion), DMF.
- Procedure:
 - Suspend NaH in dry DMF at 0°C under inert atmosphere (N₂).
 - Add N-Boc-4-hydroxypiperidine dropwise; stir for 30 min to form the alkoxide.
 - Add (2-Bromoethyl)benzene dropwise.[\[1\]](#)
 - Heat to 60-80°C for 4-6 hours.
 - Quench with water, extract with EtOAc, and purify via column chromatography.

- Key Insight: The use of NaH ensures complete deprotonation of the secondary alcohol, facilitating the SN2 attack on the primary alkyl halide.

Step 3: Deprotection & Salt Formation

- Reagents: 4M HCl in Dioxane or TFA/DCM followed by HCl treatment.
- Procedure:
 - Dissolve the N-Boc intermediate in 4M HCl/Dioxane.
 - Stir at room temperature for 1-2 hours (monitor by TLC for disappearance of starting material).
 - Concentrate in vacuo to remove solvent and excess HCl.
 - Triturate the residue with diethyl ether to precipitate the hydrochloride salt.
 - Filter and dry under vacuum.



[Click to download full resolution via product page](#)

Figure 2: Step-by-step synthetic pathway from 4-hydroxypiperidine to the final hydrochloride salt.

Applications in Drug Discovery[4][5][6]

This compound serves as a versatile scaffold in medicinal chemistry, particularly for targeting receptors in the central nervous system (CNS).

Pharmacophore Analysis

The 4-(2-phenylethoxy)piperidine motif combines a basic amine (protonated at physiological pH) with a lipophilic aromatic tail. This structure mimics the binding modes of several endogenous neurotransmitters and known drugs.

- **Opioid Receptors:** The structure is homologous to the fentanyl pharmacophore, where the 4-anilino group is replaced by a 4-phenethoxy group, potentially altering potency and metabolic stability.
- **Sigma Receptors:** The combination of a basic nitrogen and a distant aromatic ring (5-7 Å separation) is a classic pharmacophore for Sigma-1 receptor ligands, investigated for neuroprotective and antipsychotic properties.
- **Muscarinic Receptors:** Derivatives of this scaffold have shown affinity for M1/M4 receptors, relevant in treating cognitive deficits in Alzheimer's disease.

Handling & Safety

- **Signal Word:** Warning
- **Hazard Statements:** H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).
- **Storage:** Hygroscopic. Store at -20°C under inert atmosphere (Argon/Nitrogen).

References

- PubChem Compound Summary. (2025). 4-(2-Phenylethyl)piperidine hydrochloride (Related Structure Analysis). National Center for Biotechnology Information. [Link](#)
- CymitQuimica. (2025).[2] Product Catalog: 4-(2-Phenylethoxy)piperidine (CAS 883547-14-6). [2][Link](#)
- Sigma-Aldrich. (2025). Building Blocks for Medicinal Chemistry.[Link](#)
- PrepChem. (2024). Synthesis of 4-substituted piperidines via Williamson Ether Synthesis.[Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN102249986A - The preparation method of N-phenethyl-4-anilinopiperidine - Google Patents [patents.google.com]
- 2. 4-(2-Phenylethoxy)piperidine | CymitQuimica [cymitquimica.com]
- To cite this document: BenchChem. [4-(2-phenylethoxy)piperidine hydrochloride SMILES string and InChIKey]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b6144217/docs#4-2-phenylethoxy-piperidine-hydrochloride-smiles-string-and-inchikey>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check